

Navigating the Safe Disposal and Handling of DHODH-IN-27

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Compound of Interest

Compound Name: Dhodh-IN-27

Cat. No.: B15613280

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the DHODH inhibitor, **DHODH-IN-27**. By adhering to these procedural, step-by-step instructions, laboratories can mitigate risks and maintain compliance with safety regulations.

DHODH-IN-27 is an inhibitor of dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine synthesis pathway.^[1] Understanding its properties is the first step toward safe handling.

Key Quantitative Data for DHODH Inhibitors

For quick reference, the following table summarizes the inhibitory potency of **DHODH-IN-27** and other relevant DHODH inhibitors. Note that the potency of these compounds can vary significantly across different cell lines and assay conditions.

DHODH Inhibitor	IC50 Value	Target/Cell Line
DHODH-IN-27	64.97 μ M	Dihydroacetate dehydrogenase (DHODH)
DHODH-IN-16 (JNJ-74856665)	0.396 nM	Human DHODH
DHODH-IN-16 (JNJ-74856665)	0.2 nM	MOLM-13 cells
Brequinar	~20 nM	Dihydroorotate dehydrogenase (DHODH)
ASLAN003	35 nM	Human DHODH enzyme
BAY-2402234	1.2 nM	Dihydroorotate dehydrogenase (DHODH)
hDHODH-IN-5	0.91 μ M	Human DHODH
DHODH-IN-8	0.13 μ M	Human DHODH
DHODH-IN-14	0.49 μ M	Rat hepatic DHODH

Proper Disposal Procedures for DHODH-IN-27

While a specific Safety Data Sheet (SDS) for **DHODH-IN-27** was not found, the following procedures are based on best practices for the disposal of similar hazardous chemical compounds. It is imperative to always consult the specific SDS for any chemical you are using and to follow your institution's Environmental Health and Safety (EHS) guidelines.

Personal Protective Equipment (PPE)

Before handling **DHODH-IN-27** in any form, ensure you are wearing the appropriate PPE:

- Lab coat
- Safety goggles with side shields
- Chemical-resistant gloves

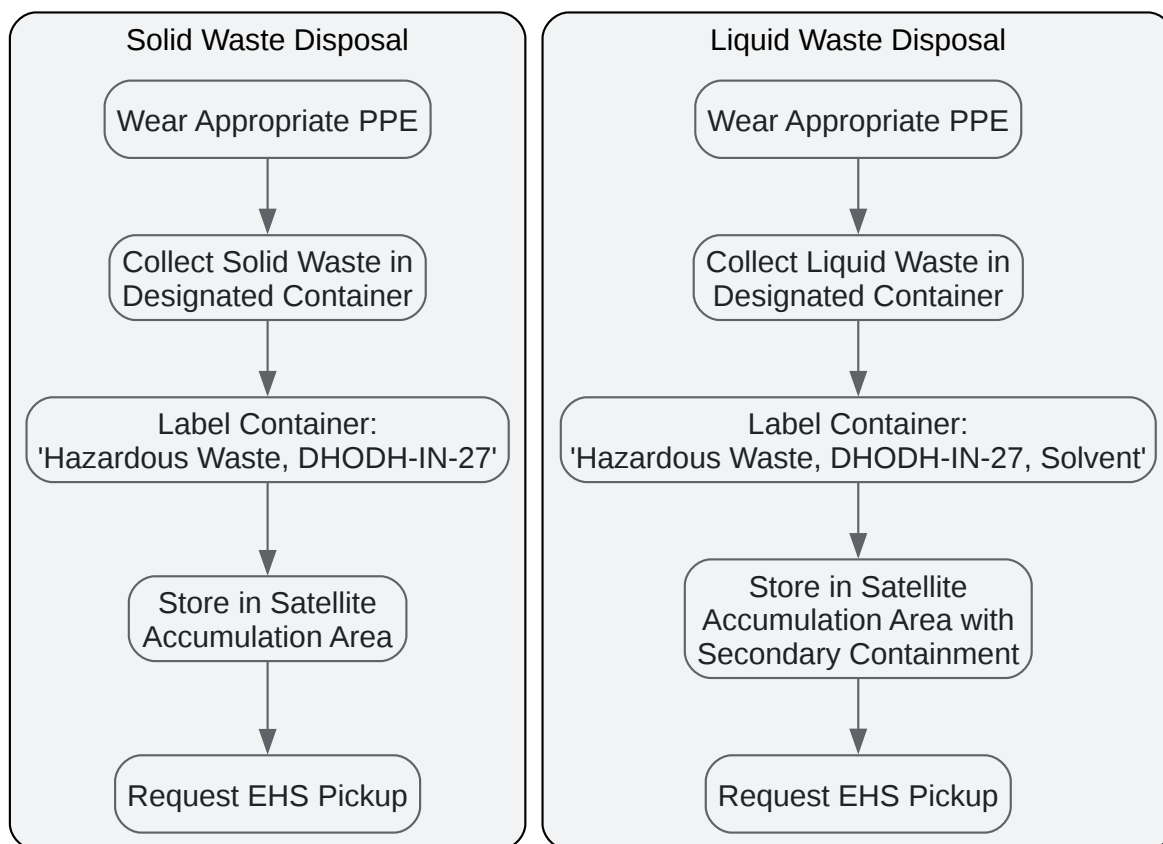
Disposal of Solid **DHODH-IN-27**

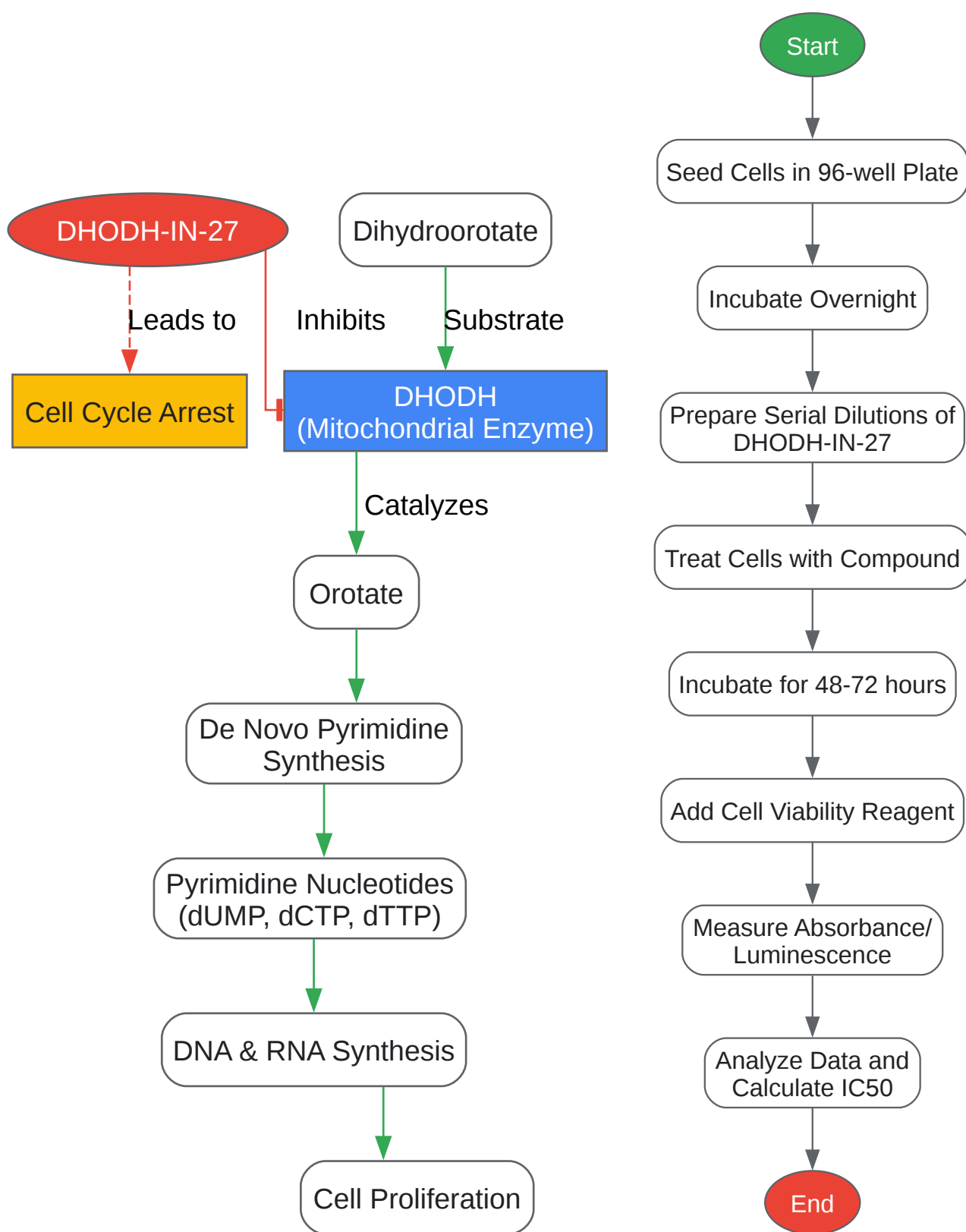
- **Waste Collection:** Carefully transfer any unwanted solid **DHODH-IN-27** into a designated, clearly labeled hazardous waste container. The container must be compatible with the chemical, in good condition, and have a secure lid.
- **Labeling:** The container must be labeled with "Hazardous Waste" and the full chemical name, "**DHODH-IN-27**". Include the approximate quantity of the waste.
- **Storage:** Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory. This area should be secure and away from incompatible materials.
- **Disposal Request:** Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Follow their specific procedures for waste manifests and collection.

Disposal of **DHODH-IN-27** in Solution (e.g., in DMSO)

- **Waste Collection:** Collect the **DHODH-IN-27** solution in a designated hazardous waste container suitable for liquid organic waste. Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Labeling:** Label the container with "Hazardous Waste" and list all components, for example, "**DHODH-IN-27**" and "Dimethyl Sulfoxide (DMSO)". Indicate the approximate concentration and volume of the solution.
- **Storage:** Store the sealed liquid hazardous waste container in a designated satellite accumulation area, using secondary containment to prevent spills.
- **Disposal Request:** Follow your institution's procedures to request a pickup of the liquid hazardous waste from your EHS office.

The logical workflow for the proper disposal of **DHODH-IN-27** is illustrated below.





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References

- 1. medchemexpress.com [medchemexpress.com]
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